

Protocol for using Cefadroxil-d4 in urine sample analysis

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Compound of Interest

Compound Name: Cefadroxil-d4 (Major)

CAS No.: 1426174-38-0

Cat. No.: B563271

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An Application Guide for the Quantitative Analysis of Cefadroxil in Human Urine using Cefadroxil-d4 Internal Standard by LC-MS/MS

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Abstract

This document provides a comprehensive protocol for the quantification of Cefadroxil, a first-generation cephalosporin antibiotic, in human urine samples.^[1] The methodology leverages the precision of Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) and incorporates Cefadroxil-d4 as a stable isotope-labeled internal standard (SIL-IS) to ensure the highest degree of accuracy and reproducibility. We detail all procedural aspects, from the preparation of standards and sample extraction to instrument configuration and data analysis, grounded in established bioanalytical method validation principles.^{[2][3]} This guide is intended for researchers, clinical scientists, and drug development professionals requiring a robust and reliable method for pharmacokinetic and therapeutic drug monitoring studies.

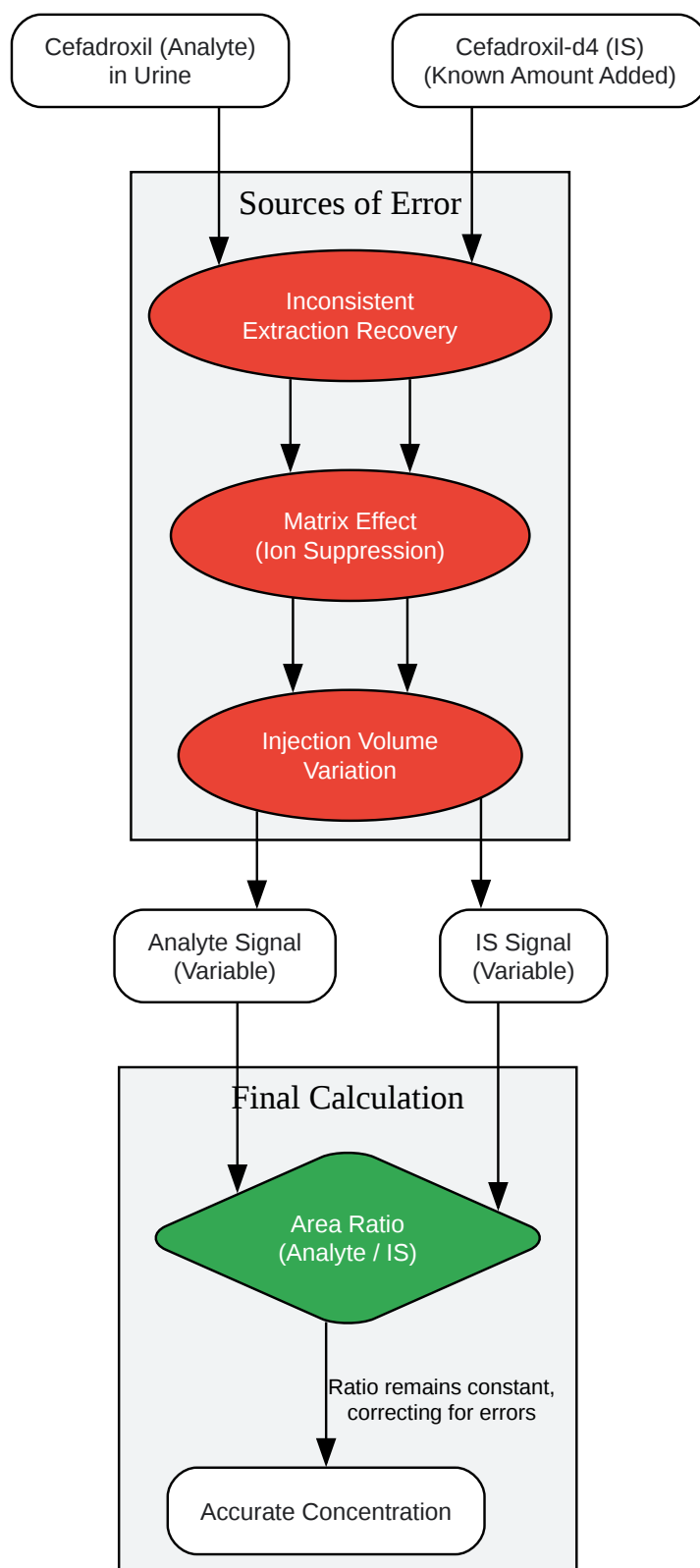
Introduction: The Rationale for a Stable Isotope-Labeled Internal Standard

Cefadroxil is a widely prescribed oral antibiotic effective against a range of bacterial infections, particularly those affecting the urinary tract.[1][4] Accurate measurement of its concentration in urine is crucial for assessing drug efficacy, patient compliance, and pharmacokinetic profiles, as over 90% of the drug is excreted unchanged in urine.[1]

Quantitative analysis of drugs in complex biological matrices like urine is susceptible to variations introduced during sample preparation and instrumental analysis.[5] Matrix effects, where endogenous components suppress or enhance the ionization of the target analyte, are a significant challenge in mass spectrometry.[6][7] To overcome these issues, the use of a SIL-IS is the gold standard in bioanalysis.[8]

Cefadroxil-d4 is an ideal internal standard for this application.[9][10] It is chemically identical to Cefadroxil, except that four hydrogen atoms on the phenyl ring have been replaced with deuterium.[11][12] This isotopic substitution results in a 4 Dalton mass increase, allowing it to be distinguished by the mass spectrometer.

The Core Principle: Because the SIL-IS has virtually identical physicochemical properties to the analyte, it co-elutes during chromatography and experiences the same extraction recovery and ionization efficiency (or suppression).[6][8] By adding a known concentration of Cefadroxil-d4 to every sample at the beginning of the workflow, any sample-to-sample variability is nullified by calculating the peak area ratio of the analyte to the internal standard.[13][14] This normalization is the key to achieving high precision and accuracy.



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Caption: The Role of an Internal Standard (IS).

Materials and Reagents

Item	Description / Vendor
Standards	
Cefadroxil	Reference standard, USP or equivalent (e.g., Sigma-Aldrich)
Cefadroxil-d4	CAS: 1426174-38-0, (e.g., LGC Standards, Cayman Chemical). [9] [12] Store at -20°C. [9] [11]
Solvents	
Methanol	LC-MS Grade
Acetonitrile	LC-MS Grade
Water	Deionized, 18 MΩ·cm or LC-MS Grade
Reagents	
Formic Acid	Optima™ LC/MS Grade
Ammonium Acetate	LC-MS Grade
Consumables	
SPE Cartridges	Reversed-phase, e.g., Oasis HLB, Strata-X, or C18 Empore™ disks. [15]
Autosampler Vials	2 mL, glass or polypropylene, with caps
Pipette Tips	Appropriate volumes
Microcentrifuge Tubes	1.5 mL and 2.0 mL
Equipment	
LC-MS/MS System	A triple quadrupole mass spectrometer with an ESI source coupled to a UHPLC/HPLC system.
Analytical Balance	Readable to 0.01 mg
Vortex Mixer	
Centrifuge	Capable of >10,000 x g
SPE Manifold	Vacuum manifold for processing SPE cartridges

Nitrogen Evaporator

For solvent evaporation

Preparation of Solutions

Stock Solutions (1 mg/mL)

- Cefadroxil Stock: Accurately weigh ~10 mg of Cefadroxil reference standard into a 10 mL volumetric flask. Dissolve and bring to volume with 50:50 (v/v) Methanol:Water. This yields a 1 mg/mL stock solution.
- Cefadroxil-d4 (IS) Stock: Accurately weigh ~1 mg of Cefadroxil-d4 into a 1 mL volumetric flask. Dissolve and bring to volume with 50:50 (v/v) Methanol:Water. This yields a 1 mg/mL IS stock solution.
 - Note: Store stock solutions in amber vials at -20°C for up to 3 months.

Working Solutions

- Cefadroxil Working Standard (10 µg/mL): Dilute the 1 mg/mL Cefadroxil stock solution 1:100 with 50:50 (v/v) Methanol:Water.
- IS Working Solution (1 µg/mL): Dilute the 1 mg/mL IS stock solution 1:1000 with 50:50 (v/v) Methanol:Water. This will be used to spike all samples and standards.

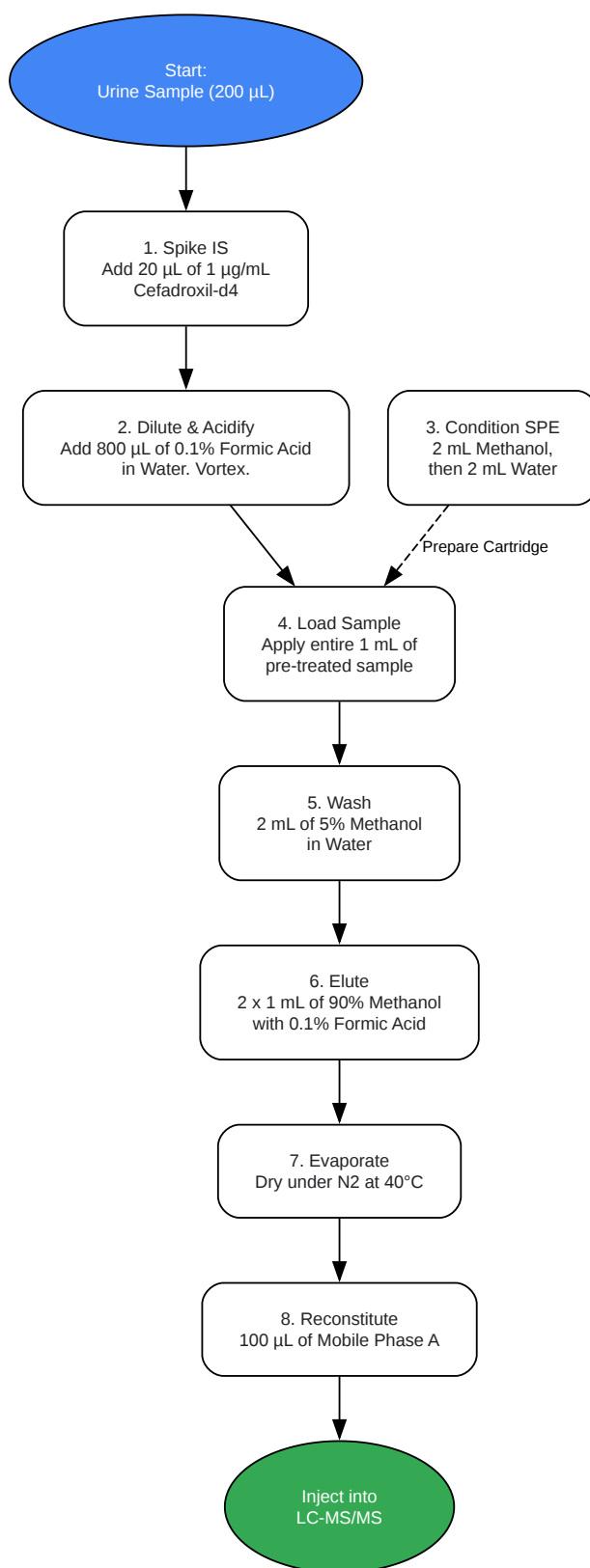
Calibration Curve Standards & Quality Controls (QCs)

Prepare calibration standards and QCs by spiking the Cefadroxil Working Standard (10 µg/mL) into drug-free control urine. A typical range for Cefadroxil in urine is wide; this example covers 100 ng/mL to 10,000 ng/mL.^{[16][17]}

Standard Level	Conc. (ng/mL)	Vol. of 10 µg/mL Cefadroxil Stock (µL)	Final Volume with Control Urine (mL)
CAL 1	100	10	1
CAL 2	250	25	1
CAL 3	500	50	1
CAL 4	1000	100	1
CAL 5	2500	250	1
CAL 6	5000	500 (from a 100 µg/mL intermediate)	1
CAL 7	10000	1000 (from a 100 µg/mL intermediate)	1
LLOQ QC	100	10	1
LQC	300	30	1
MQC	4000	400 (from a 100 µg/mL intermediate)	1
HQC	8000	800 (from a 100 µg/mL intermediate)	1

Protocol: Solid Phase Extraction (SPE) of Urine Samples

This protocol utilizes reversed-phase SPE to clean the urine matrix and concentrate the analyte.[\[18\]](#)[\[19\]](#)[\[20\]](#)



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Caption: Solid Phase Extraction (SPE) Workflow.

Step-by-Step Methodology:

- **Sample Thawing & Centrifugation:** Thaw frozen urine samples at room temperature. Vortex briefly, then centrifuge at 5,000 x g for 5 minutes to pellet any precipitate.
- **Aliquoting and Spiking:** Transfer 200 µL of the clear urine supernatant (or calibration standard/QC) to a clean 2 mL microcentrifuge tube.
- **Internal Standard Addition:** Add 20 µL of the IS Working Solution (1 µg/mL Cefadroxil-d4) to each tube. This results in a final IS concentration of 100 ng/mL in the diluted sample.
- **Dilution and Acidification:** Add 800 µL of 0.1% formic acid in water. Vortex for 10 seconds. Acidification helps with retention on the reversed-phase sorbent.
- **SPE Cartridge Conditioning:** Place SPE cartridges on the vacuum manifold. Condition them by passing 2 mL of Methanol followed by 2 mL of LC-MS grade water. Do not let the cartridges go dry.
- **Sample Loading:** Load the entire 1 mL of the pre-treated sample onto the conditioned SPE cartridge. Apply gentle vacuum to draw the sample through at a rate of ~1-2 mL/min.
- **Washing:** Wash the cartridge with 2 mL of 5% Methanol in water to remove salts and other polar interferences. Dry the cartridge under high vacuum for 2-3 minutes.
- **Elution:** Place clean collection tubes inside the manifold. Elute the Cefadroxil and Cefadroxil-d4 with two 1 mL aliquots of 90% Methanol containing 0.1% Formic Acid.
- **Evaporation:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried residue in 100 µL of the initial mobile phase (e.g., 95% Mobile Phase A). Vortex for 30 seconds and transfer to an autosampler vial for analysis.

LC-MS/MS Instrumental Analysis

The following parameters provide a robust starting point and should be optimized for the specific instrument in use.

Parameter	Recommended Setting	Rationale
Liquid Chromatography		
Column	C18 or Polar-RP, e.g., Synergi™ Polar-RP (150 x 2.0 mm, 4 µm)[16]	Provides good retention and peak shape for polar cephalosporins.
Mobile Phase A	0.1% Formic Acid in Water	Standard acidic modifier for positive ion mode ESI.
Mobile Phase B	0.1% Formic Acid in Methanol[16] or Acetonitrile	Organic solvent for elution.
Gradient	5% B to 95% B over 5 min, hold 2 min, re-equilibrate for 3 min.	A standard gradient to elute the analyte and clean the column.
Flow Rate	0.2 - 0.4 mL/min[16]	Appropriate for 2.0-2.1 mm ID columns.
Column Temp.	35 - 40°C[17]	Improves peak shape and reduces viscosity.
Injection Vol.	5 - 10 µL	
Tandem Mass Spectrometry		
Ionization Mode	Electrospray Ionization (ESI), Positive	Cefadroxil contains basic amine groups that readily protonate.[16]
MRM Transition 1	Cefadroxil: 364.1 → 208.1[16][21]	Precursor ion [M+H] ⁺ and a stable, high-intensity product ion.
MRM Transition 2	Cefadroxil-d4: 368.1 → 212.1 (Predicted)	Precursor [M+4H] ⁺ and corresponding product ion with deuterium label retained. This transition must be confirmed via infusion.

Dwell Time	50 - 100 ms	Balances sensitivity with the number of points across the peak.
Source Temp.	450 - 550°C	Instrument dependent.
Collision Gas	Argon	
IonSpray Voltage	~4500 - 5500 V	

Data Analysis and Method Validation

Quantification

- Generate a calibration curve by plotting the peak area ratio (Cefadroxil / Cefadroxil-d4) against the nominal concentration of the calibration standards.
- Apply a linear regression with $1/x^2$ weighting.
- The correlation coefficient (r^2) should be ≥ 0.995 .
- Calculate the concentration of Cefadroxil in QC and unknown samples using the regression equation.

Bioanalytical Method Validation

The described method must be fully validated according to regulatory guidelines such as the FDA's Bioanalytical Method Validation Guidance or ICH M10.[\[2\]](#)[\[3\]](#)[\[22\]](#)

Validation Parameter	Acceptance Criteria	Purpose
Selectivity	No significant interfering peaks (>20% of LLOQ) at the retention time of the analyte in blank urine from at least 6 sources.	Ensures the method can differentiate the analyte from other matrix components.
Accuracy & Precision	Within-run and between-run precision (%CV) $\leq 15\%$ ($\leq 20\%$ at LLOQ). Accuracy (%RE) within $\pm 15\%$ ($\pm 20\%$ at LLOQ).	Confirms the closeness of measured values to the true value and the reproducibility of the method.
Linearity & Range	$r^2 \geq 0.99$. Back-calculated standards should be within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ).	Defines the concentration range over which the method is accurate and precise.
Matrix Effect	The CV of the IS-normalized matrix factor calculated from at least 6 sources of urine should be $\leq 15\%$.	Assesses the impact of the urine matrix on ionization.
Recovery	Should be consistent and reproducible, though not necessarily 100%.	Measures the efficiency of the extraction process.
Stability	Analyte stable under various conditions: Bench-top (room temp), Freeze-thaw (3 cycles), and long-term storage (-20°C or -80°C).	Ensures sample integrity during handling and storage.

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